

# Comprehensive Technical Guide: Ochratoxin A-d5 Solubility, Handling, and Analytical Applications

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## Compound Focus: Ochratoxin A-d5

CAS No.: 666236-28-8

Cat. No.: S1799559

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## Introduction to Ochratoxin A-d5

**Ochratoxin A-d5 (OTA-d5)** is a deuterium-labeled internal standard used extensively in the accurate quantification of the mycotoxin Ochratoxin A (OTA) through advanced mass spectrometry-based techniques. This stable isotopologue features five deuterium atoms incorporated at the phenylalanine phenyl ring, creating a mass shift of +5 Da from the native compound while maintaining nearly identical chemical properties. [1] [2] The primary application of OTA-d5 lies in **stable isotope dilution assays (SIDA)**, which significantly enhance the precision and accuracy of OTA detection in complex matrices by compensating for analyte losses during sample preparation and ionization variations during mass spectrometric analysis. [2] The synthesis of OTA-d5 involves a condensation reaction between protected L-d5-phenylalanine and 5-chloro-8-hydroxy-3-methyl-1-oxoisochromane-7-carboxylic acid (ochratoxin  $\alpha$ , OTA), achieving approximately 47% yield for the desired diastereomer. [2]

The significance of OTA-d5 in analytical chemistry stems from the **toxicological profile** of its non-deuterated counterpart. OTA is produced by various *Aspergillus* and *Penicillium* species and is classified by the International Agency for Research on Cancer (IARC) as a **Group 2B carcinogen** (possibly carcinogenic to humans). [3] [4] [5] It demonstrates nephrotoxic, hepatotoxic, teratogenic, immunotoxic, and neurotoxic effects in both humans and livestock. [3] [4] Chronic exposure to low OTA doses has been linked to Balkan

endemic nephropathy, a progressive kidney disease leading to renal failure. [3] [4] The developing brain shows particular susceptibility to OTA, with potential implications for neurodegenerative diseases. [4]

## Basic Properties and Specifications

**Chemical Identification:** OTA-d5 has the CAS registry number 666236-28-8 and systematic IUPAC name N-[[[(3R)-5-Chloro-3,4-dihydro-8-hydroxy-3-methyl-1-oxo-1H-2-benzopyran-7-yl]carbonyl]-L-(phenyl-d5)alanine. [6] Its molecular formula is  $C_{20}H_{13}D_5ClNO_6$ , with a molecular weight of 403.813 g/mol. [6] The compound typically presents as a white to pale green solid with a melting point of 112-113°C. [6]

**Structural Characteristics:** The deuterium atoms in OTA-d5 are incorporated at the phenylalanine phenyl ring, replacing all five hydrogen atoms with deuterium while maintaining the same stereochemical configuration as native OTA, with R-configuration at the 3-methyl-1-oxoisochromane position and S-configuration at the phenylalanine chiral center. [1] [2] This strategic labeling preserves the **chemical reactivity** and **chromatographic behavior** of the original molecule while creating the necessary mass difference for mass spectrometric differentiation.

Table 1: Commercial Specifications of **Ochratoxin A-d5**

Parameter	Specification	Source/Product Code
Chemical Name	Ochratoxin A-d5	ChemicalBook: CB72545506
CAS Registry	666236-28-8	[6]
Molecular Formula	$C_{20}H_{13}D_5ClNO_6$	[6]
Molecular Weight	403.813 g/mol	[6]
Melting Point	112-113°C	[6]
Flash Point	2°C (35.6°F)	[1]
Storage Temperature	-20°C	[1] [6]

**Commercial Availability:** OTA-d5 is available as analytical standards in various concentrations and formulations. Common commercial offerings include 10 µg/mL solutions in acetonitrile (Sigma-Aldrich product #32245) at approximately \$1180 for 2mL, and solid forms such as 0.5mg of pure compound for around \$275. [1] [6] The compound is classified under UN 1648, Class 3, Packing Group II for transportation, indicating its status as a flammable liquid. [6]

## Solubility and Storage Properties

Understanding the **solubility profile** of OTA-d5 is crucial for preparing accurate standard solutions in analytical applications. The compound demonstrates varying solubility across different organic solvents, with complete solubility in acetonitrile at the standard concentration of 10 µg/mL. [1] The solubility characteristics follow similar patterns to native Ochratoxin A due to their nearly identical chemical structures, with the deuterium labeling having minimal impact on solvation properties.

Table 2: Solubility Profile and Storage Requirements of **Ochratoxin A-d5**

Property	Details	Remarks
Solubility in Acetonitrile	10 µg/mL (standard solution)	Complete solubility, preferred for HPLC [1]
Solubility in Chloroform	Slightly soluble	Suitable for extraction procedures [6]
Solubility in Ethyl Acetate	Slightly soluble	Useful for liquid-liquid extraction [6]
Solubility in DMSO	Slightly soluble	Appropriate for stock solutions [6]
Solubility in Methanol	Slightly soluble	Alternative solvent for HPLC [6]
Flash Point	2°C (35.6°F)	Highly flammable, requires precautions [1] [6]
Storage Temperature	-20°C	Protects against decomposition [1] [6]

Property	Details	Remarks
Shelf Life	Limited, expiry date on label	Stability varies with storage conditions [1]

**Storage Stability:** OTA-d5 requires storage at  $-20^{\circ}\text{C}$  to maintain stability, as indicated by the limited shelf life and presence of expiry dates on commercial product labels. [1] [6] The compound is sensitive to elevated temperatures and light exposure, which can accelerate degradation. For long-term stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles, and working solutions should be prepared fresh regularly. Container compatibility is also important, with amber glass containers recommended to protect against photodegradation.

## Handling and Safety Protocols

### Hazard Classification and Safety Measures

OTA-d5 carries significant health and safety hazards that require careful management. The compound is classified under multiple hazard categories: **Acute Toxicity** (Category 4 for oral, dermal, and inhalation exposure), **Eye Irritation** (Category 2), and **Flammable Liquid** (Category 2), with a flash point of only  $2^{\circ}\text{C}$ . [1] [6] The signal word "Danger" appears on GHS labeling, emphasizing the serious nature of these hazards. [1]

**Personal Protective Equipment (PPE)** requirements include wearing appropriate gloves (chemically resistant), safety goggles or face shield, and laboratory coats or protective clothing. All handling should occur in a properly functioning **chemical fume hood** to prevent inhalation exposure, especially when working with standard solutions where acetonitrile vapor may be present. For the solid compound, additional protection against dust formation through respiratory protection may be necessary when weighing.

### Exposure Controls and Emergency Measures

**Engineering controls** represent the primary defense against OTA-d5 exposure. These include using fume hoods, ensuring adequate ventilation in storage areas, and implementing proper chemical containment

measures. The Water Hazard Class (WGK) of 2 indicates that OTA-d5 is a **moderate water hazard**, requiring precautions to prevent environmental contamination. [1]

In case of skin contact, immediately remove contaminated clothing and wash affected areas thoroughly with soap and water. For eye exposure, flush with copious amounts of water for at least 15 minutes while holding eyelids open. If inhaled, move the affected person to fresh air and seek medical attention if respiratory symptoms develop. Emergency equipment including safety showers, eye wash stations, and appropriate fire extinguishers (carbon dioxide or dry chemical for solvent fires) must be readily accessible in areas where OTA-d5 is handled.

## Disposal and Spill Management

Contaminated materials and waste containing OTA-d5 require careful disposal following applicable local, regional, and national regulations. Spills should be contained immediately using appropriate absorbent materials, with personnel wearing suitable PPE during cleanup. Contaminated surfaces should be thoroughly decontaminated using appropriate solvents followed by detergent and water. Due to OTA-d5's status as a possible carcinogen and its structural similarity to the Group 2B carcinogen OTA, it should be treated with the same precautions as known carcinogens. [3] [4] [5]

## Analytical Methodologies and Applications

### HPLC and GC Analysis Techniques

OTA-d5 is suitable for both **HPLC (High Performance Liquid Chromatography)** and **GC (Gas Chromatography)** applications when used as an internal standard. [1] For HPLC analysis, typically reversed-phase C18 columns are employed with mobile phases consisting of aqueous and organic components (often acetonitrile or methanol with acidic modifiers like acetic acid). Detection is most effectively accomplished through **tandem mass spectrometry (MS/MS)** using multiple reaction monitoring (MRM) transitions that differentiate between native OTA and OTA-d5 based on their 5 Da mass difference.

The typical MRM transition for OTA-d5 is  $m/z$  404  $\rightarrow$  239, compared to  $m/z$  399  $\rightarrow$  234 for native OTA, though instrument-specific optimization is recommended. For GC analysis, derivatization (typically

silylation or esterification) is necessary to improve volatility and detection characteristics. The internal standard should be added to samples as early as possible in the extraction process to effectively correct for analyte losses during sample preparation.

## Stable Isotope Dilution Assay (SIDA) Protocol

The **Stable Isotope Dilution Assay** represents the gold standard for accurate OTA quantification using OTA-d5. [2] The detailed protocol involves:

- **Sample Preparation:** Weigh 2g of homogenized sample into a 50mL centrifuge tube
- **Internal Standard Addition:** Add 100µL of OTA-d5 working solution (typically 100-500 ng/mL, depending on expected OTA levels)
- **Extraction:** Add 10mL of extraction solvent (acetonitrile:water, 60:40, v/v, with 1% acetic acid) and shake vigorously for 60 minutes
- **Centrifugation:** Centrifuge at 4000×g for 10 minutes and collect supernatant
- **Cleanup:** Pass extract through an immunoaffinity column specific for ochratoxins
- **Elution:** Elute with 2-4mL of methanol, evaporate to dryness under gentle nitrogen stream
- **Reconstitution:** Redissolve in 100-200µL of mobile phase initial conditions
- **LC-MS/MS Analysis:** Inject 10-20µL onto the LC-MS/MS system

This method achieves excellent accuracy and precision due to the nearly identical behavior of OTA and OTA-d5 throughout the analytical process, with the deuterated standard compensating for extraction efficiency variations, matrix effects, and ionization suppression.

## Method Validation Parameters

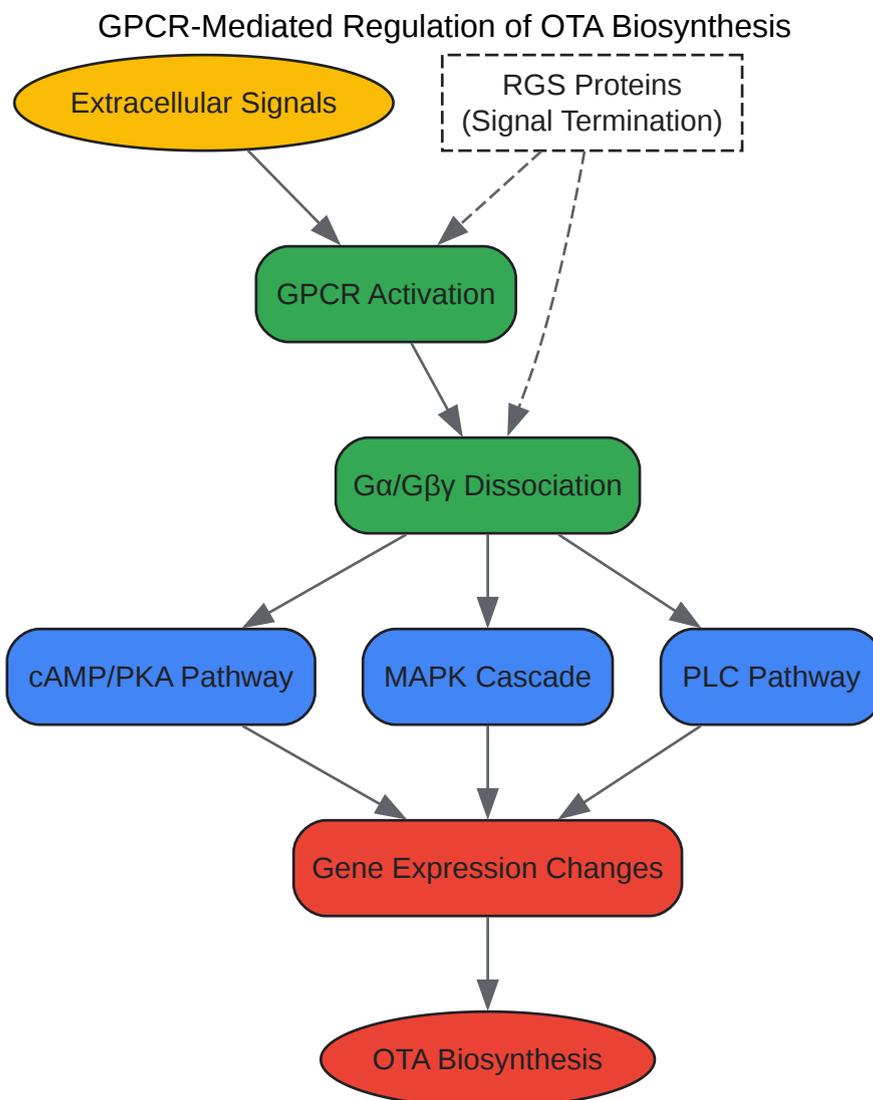
For regulatory compliance, methods using OTA-d5 should be properly validated with the following performance characteristics:

- **Linearity:** Typically demonstrated from 0.1-50 µg/kg in food matrices
- **Recovery:** Generally 85-110% for most food matrices when using SIDA
- **Precision:** Relative standard deviation <15% for intermediate precision
- **Limit of Quantification:** Typically 0.1-0.5 µg/kg depending on matrix and instrumentation
- **Selectivity:** No interference from matrix components at OTA and OTA-d5 retention times

## Biosynthesis and GPCR Signaling Pathway

The biosynthesis of native OTA in fungi involves complex regulatory mechanisms, with emerging evidence suggesting that **G-protein coupled receptors (GPCRs)** play a mediating role in how extracellular signals influence OTA production. [5] Fungal GPCRs are transmembrane receptors that sense various external ligands and environmental cues, transducing these signals intracellularly to coordinate cellular processes including secondary metabolite production.

The diagram below illustrates how extracellular signals regulate OTA biosynthesis through GPCR-mediated pathways in fungi:



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*GPCR-mediated signaling regulating OTA biosynthesis in fungi.*

As illustrated above, various **extracellular signals** including nutrients, pheromones, environmental stresses, and interspecific communication molecules are sensed by fungal GPCRs. [5] This activates downstream signaling pathways including:

- **cAMP/PKA Pathway:** Regulates gene expression through protein phosphorylation
- **MAPK Cascades:** Transduce signals to nucleus through phosphorylation series
- **PLC Pathway:** Generates secondary messengers like IP<sub>3</sub> and DAG

These pathways ultimately converge to modulate the expression of genes involved in OTA biosynthesis, with the **regulator of G-protein signaling (RGS)** proteins providing negative feedback by accelerating GTP hydrolysis on G $\alpha$  subunits. [5] Understanding this regulatory network provides potential targets for controlling fungal contamination and OTA production in agricultural products.

## Synthesis and Characterization of OTA-d5

### Synthetic Route

The synthesis of OTA-d5 follows a convergent strategy involving the condensation of protected L-d5-phenylalanine with 5-chloro-8-hydroxy-3-methyl-1-oxoisochromane-7-carboxylic acid (ochratoxin  $\alpha$ , OTA). [2] This approach yields OTA-d5 in approximately 47% diastereomeric yield, significantly higher than previous synthetic routes for non-deuterated OTA, which achieved only 6-17% yields. [2] The key advantages of this method include:

- Utilization of commercially available L-d5-phenylalanine as starting material
- Protection of functional groups to prevent side reactions
- Mild coupling conditions to preserve stereochemistry
- Efficient deprotection to yield final product

### Analytical Characterization

Comprehensive characterization of synthetic OTA-d5 involves multiple analytical techniques to confirm structure, purity, and isotopic enrichment:

- **IR Spectroscopy:** Verifies functional groups and overall molecular structure
- **NMR Spectroscopy:**  $^1\text{H}$  NMR confirms deuterium incorporation at phenyl ring (disappearance of aromatic proton signals);  $^{13}\text{C}$  NMR validates carbon skeleton
- **High-Resolution Mass Spectrometry (HRMS):** Confirms molecular formula and exact mass (403.813 g/mol)
- **Specific Rotation:** Verifies stereochemical purity and configuration
- **HPLC-PDA/FLD:** Assesses chemical purity and identifies potential impurities

The successful synthesis and thorough characterization of OTA-d5 enables its reliable application as an internal standard for accurate OTA quantification across various food and biological matrices.

## Regulatory Status and Compliance

While the U.S. Food and Drug Administration (FDA) has not established specific regulatory guidelines for OTA, the European Union has implemented comprehensive limits for OTA in various food commodities. [3] [4] These regulations continue to evolve as more toxicological data becomes available, with ongoing scientific debate about potentially reclassifying OTA from Group 2B (possibly carcinogenic) to Group 2A (probably carcinogenic) or even Group 1 (carcinogenic) based on accumulating evidence. [3]

The availability of OTA-d5 as a stable isotopically labeled standard has significantly improved the reliability of monitoring data used for regulatory decisions. Analytical methods employing OTA-d5 can achieve the low detection limits required for compliance with current regulatory limits, which typically range from 0.5-10  $\mu\text{g}/\text{kg}$  across different food categories, with the strictest limits applied to baby foods and dietary supplements.

## Conclusion

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